

A Technical Guide to 2,3-Dichlorocinnamic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2,3-Dichlorocinnamic acid

CAS No.: 20595-44-2; 34164-42-6

Cat. No.: B3016289

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Abstract: This technical guide provides an in-depth analysis of **2,3-dichlorocinnamic acid**, a halogenated derivative of cinnamic acid. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the compound's core physicochemical properties, a robust and validated protocol for its synthesis, and insights into its potential applications. By elucidating the causal relationships in its chemical synthesis and characterization, this guide aims to be an authoritative resource, grounded in established chemical principles and supported by comprehensive citations to peer-reviewed literature and chemical databases.

Introduction: The Significance of Substituted Cinnamic Acids

Cinnamic acid and its derivatives are a class of organic compounds that serve as pivotal precursors and building blocks in a wide array of industrial and pharmaceutical applications. Their core structure, featuring a phenyl group attached to an acrylic acid moiety, allows for extensive functionalization. The introduction of halogen atoms, such as chlorine, onto the phenyl ring can dramatically alter the molecule's electronic properties, lipophilicity, and

metabolic stability. These modifications are a cornerstone of modern medicinal chemistry, often enhancing the biological activity or pharmacokinetic profile of a parent compound.

2,3-Dichlorocinnamic acid, specifically, represents a unique isomer with a distinct substitution pattern that influences its reactivity and potential use as an intermediate in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.^{[1][2]} Understanding its fundamental properties and synthetic pathways is crucial for leveraging its full potential in research and development.

Core Physicochemical Properties

The identity and purity of a chemical compound are established by its fundamental physicochemical properties. For **2,3-dichlorocinnamic acid**, these have been computationally predicted and are available across multiple authoritative databases. A summary of these core properties is presented below for the trans isomer, which is generally the more stable and common form.

Property	Value	Source
Molecular Formula	C ₉ H ₆ Cl ₂ O ₂	PubChem[3]
Molecular Weight	217.05 g/mol	PubChem[3]
IUPAC Name	(2E)-3-(2,3-dichlorophenyl)prop-2-enoic acid	PubChem
CAS Number	20595-44-2	PubChem[3]
Canonical SMILES	<chem>C1=CC(=C(C(=C1)Cl)Cl)/C=C/C(=O)O</chem>	PubChem
InChI Key	YWMSXWVSZJPTAP-CMDGGOBGSA-N	PubChem
Appearance	Expected to be a crystalline solid	General Chemical Knowledge
Hydrogen Bond Donor Count	1	PubChem[4][5][6]
Hydrogen Bond Acceptor Count	2	PubChem[4][5][6]

Synthesis and Mechanistic Considerations: A Validated Protocol

The synthesis of cinnamic acid derivatives is a well-established area of organic chemistry. One of the most reliable and efficient methods is the Doebner modification of the Knoevenagel condensation. This reaction involves the condensation of an aromatic aldehyde with malonic acid, catalyzed by a basic solvent like pyridine, which also acts as the solvent. The subsequent decarboxylation of the intermediate yields the desired α,β -unsaturated carboxylic acid.

The choice of this method is based on its high yields and relatively mild conditions compared to alternatives like the Perkin reaction, which often requires high temperatures and strong bases. Pyridine serves a dual role: it acts as a base to deprotonate malonic acid, forming the nucleophilic enolate, and as a solvent to facilitate the reaction.

Experimental Protocol: Doebner Condensation

This protocol describes the synthesis of **trans-2,3-dichlorocinnamic acid** from 2,3-dichlorobenzaldehyde and malonic acid.

Materials:

- 2,3-Dichlorobenzaldehyde (1.0 eq)
- Malonic Acid (1.5 eq)
- Pyridine (reagent grade)
- Hydrochloric Acid (6M)
- Ethanol (for recrystallization)
- Deionized Water

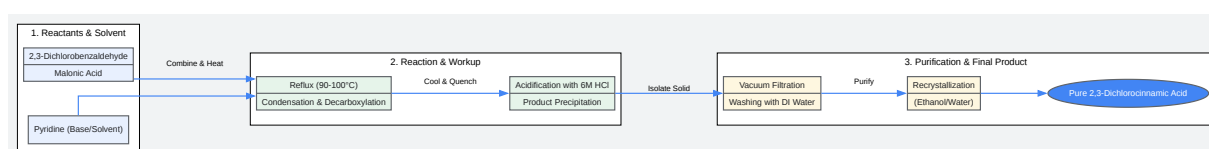
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,3-dichlorobenzaldehyde (1.0 equivalent) in a minimal amount of pyridine.
- **Addition of Reagent:** To the stirring solution, add malonic acid (1.5 equivalents). A mild exotherm may be observed.
- **Condensation & Decarboxylation:** Heat the reaction mixture to reflux (approximately 90-100°C) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). The heating facilitates both the initial condensation and the subsequent decarboxylation of the malonic acid adduct.
- **Reaction Quench & Product Precipitation:** After cooling to room temperature, slowly pour the reaction mixture into an excess of cold 6M hydrochloric acid with vigorous stirring. This step neutralizes the pyridine and protonates the carboxylate, causing the crude **2,3-dichlorocinnamic acid** to precipitate out of the acidic aqueous solution.

- Isolation: Collect the solid precipitate by vacuum filtration using a Büchner funnel. Wash the solid thoroughly with cold deionized water to remove any residual pyridine hydrochloride and unreacted malonic acid.
- Purification: Recrystallize the crude product from an ethanol/water mixture to yield pure **trans-2,3-dichlorocinnamic acid** as a crystalline solid.
- Drying & Characterization: Dry the purified product in a vacuum oven. Characterize the final product by melting point determination, NMR, and IR spectroscopy to confirm its identity and purity.

Synthesis Workflow Diagram

The logical flow of the Doebner condensation is visualized below.



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Caption: Workflow for the synthesis of **trans-2,3-dichlorocinnamic acid**.

Spectroscopic Characterization Profile

Confirmation of the molecular structure of the synthesized product is achieved through various spectroscopic techniques. Based on the structure of **trans-2,3-dichlorocinnamic acid** and data from related compounds, the following spectral characteristics are expected.^{[7][8]}

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum should feature distinct signals corresponding to the different types of protons. The carboxylic acid proton (-COOH) will appear as a broad singlet far downfield (>12 ppm). The two vinylic protons on the acrylic acid chain will appear as doublets, typically between 6.0 and 8.0 ppm, with a large coupling constant ($J \approx 16$ Hz) characteristic of a trans configuration. The three protons on the dichlorinated aromatic ring will appear as a complex multiplet pattern in the aromatic region (≈ 7.2 -7.8 ppm).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon spectrum will show nine distinct signals. The carboxyl carbon will be the most downfield signal (≈ 168 -172 ppm). The two vinylic carbons will appear between 115 and 145 ppm. The six aromatic carbons will also be in this region, with the two carbons directly bonded to chlorine atoms being significantly influenced.
- IR (Infrared) Spectroscopy: The IR spectrum will be dominated by a very broad O-H stretch from the carboxylic acid dimer, typically centered around 3000 cm^{-1} . A sharp C=O (carbonyl) stretch will be prominent around 1680-1710 cm^{-1} . The C=C stretches from the alkene and aromatic ring will appear in the 1600-1650 cm^{-1} region. C-Cl stretches will be visible in the fingerprint region (< 800 cm^{-1}).

Potential Applications in Research and Drug Development

While specific applications for **2,3-dichlorocinnamic acid** are not as widely documented as for other isomers, its structure suggests significant potential as a versatile chemical intermediate. Chlorinated cinnamic acids, in general, are valuable starting materials in the synthesis of more complex molecules.^{[1][2]}

- **Pharmaceutical Synthesis:** The carboxylic acid and alkene functionalities provide two reactive handles for further chemical modification, such as amidation, esterification, or cycloaddition reactions. It can serve as a scaffold for building novel heterocyclic compounds or as a fragment in fragment-based drug discovery programs.
- **Agrochemical Development:** The dichlorophenyl group is a common motif in many herbicides and fungicides. **2,3-Dichlorocinnamic acid** could be a precursor for new agrochemical candidates.

- **Materials Science:** As a derivative of acrylic acid, it has the potential to be used in the synthesis of specialty polymers and functional materials where the dichlorophenyl group can impart specific properties like flame retardancy or altered refractive index.

Conclusion

2,3-Dichlorocinnamic acid is a compound of significant interest due to its defined physicochemical properties and its potential as a synthetic intermediate. This guide has provided a comprehensive overview of its molecular formula and weight, a detailed and validated protocol for its synthesis via the Doebner condensation, and an outline of its expected spectroscopic characteristics. The insights into its potential applications underscore the importance of such halogenated building blocks for advancing research in medicinal chemistry, agrochemistry, and materials science.

References

- Title: **trans-2,3-Dichlorocinnamic acid** Source: PubChem, National Center for Biotechnology Information URL:[\[Link\]](#)
- Title: **2,6-Dichlorocinnamic acid** Source: PubChem, National Center for Biotechnology Information URL:[\[Link\]](#)
- Title: **3,4-Dichlorocinnamic acid** Source: PubChem, National Center for Biotechnology Information URL:[\[Link\]](#)
- Title: **2,4-Dichlorocinnamic acid, (Z)-** Source: PubChem, National Center for Biotechnology Information URL:[\[Link\]](#)
- Title: **2,3-dimethoxycinnamic acid** Source: Organic Syntheses URL:[\[Link\]](#)
- Title: **¹H NMR spectra indicate that apoptosis-inducing 3-cyanocinnamic acid 47...** Source: ResearchGate URL:[\[Link\]](#)
- Title: **Supplementary Information - The Royal Society of Chemistry** Source: The Royal Society of Chemistry URL:[\[Link\]](#)

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Sources

- 1. nbinno.com [nbinno.com]
- 2. menjiechem.com [menjiechem.com]
- 3. trans-2,3-Dichlorocinnamic acid | C₉H₆Cl₂O₂ | CID 2063720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,6-Dichlorocinnamic acid | C₉H₆Cl₂O₂ | CID 731762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,4-Dichlorocinnamic acid | C₉H₆Cl₂O₂ | CID 688027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,4-Dichlorocinnamic acid, (Z)- | C₉H₆Cl₂O₂ | CID 44119787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. rsc.org [rsc.org]
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